

stability and storage of (Z)-2-Bromo-3-methyl-2-butenedioic acid

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Compound of Interest

Compound Name: (Z)-2-Bromo-3-methyl-2-butenedioic acid

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An In-depth Technical Guide on the Stability and Storage of **(Z)-2-Bromo-3-methyl-2-butenedioic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and storage requirements for **(Z)-2-Bromo-3-methyl-2-butenedioic acid**, a brominated haloacid identified as a disinfection byproduct in drinking water.^{[1][2][3]} Proper handling and storage of this compound are critical to ensure its integrity for research and development purposes.

Chemical Stability

(Z)-2-Bromo-3-methyl-2-butenedioic acid is generally stable under standard ambient conditions, including normal room temperature and pressure. However, it is recognized as being hygroscopic, meaning it has a tendency to absorb moisture from the air.^{[4][5]} Exposure to moisture can potentially lead to degradation of the compound. Thermal decomposition may produce irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).^[4]

Storage Recommendations

To maintain the quality and stability of **(Z)-2-Bromo-3-methyl-2-butenedioic acid**, specific storage conditions should be adhered to. The following table summarizes the recommended

storage parameters based on available safety data sheets.

| Parameter | Recommendation | Source |
|-------------|--|--------|
| Temperature | Store in a cool, dry, well-ventilated place. Room temperature is generally acceptable in continental US, though this may vary elsewhere. | [1][4] |
| Container | Keep container tightly closed. | [4][6] |
| Atmosphere | Store protected from moisture. | [5] |
| Security | Store locked up. | [6][7] |

Incompatible Materials and Conditions to Avoid

To prevent degradation and hazardous reactions, it is crucial to avoid storing **(Z)-2-Bromo-3-methyl-2-butenedioic acid** with incompatible materials and under adverse conditions.

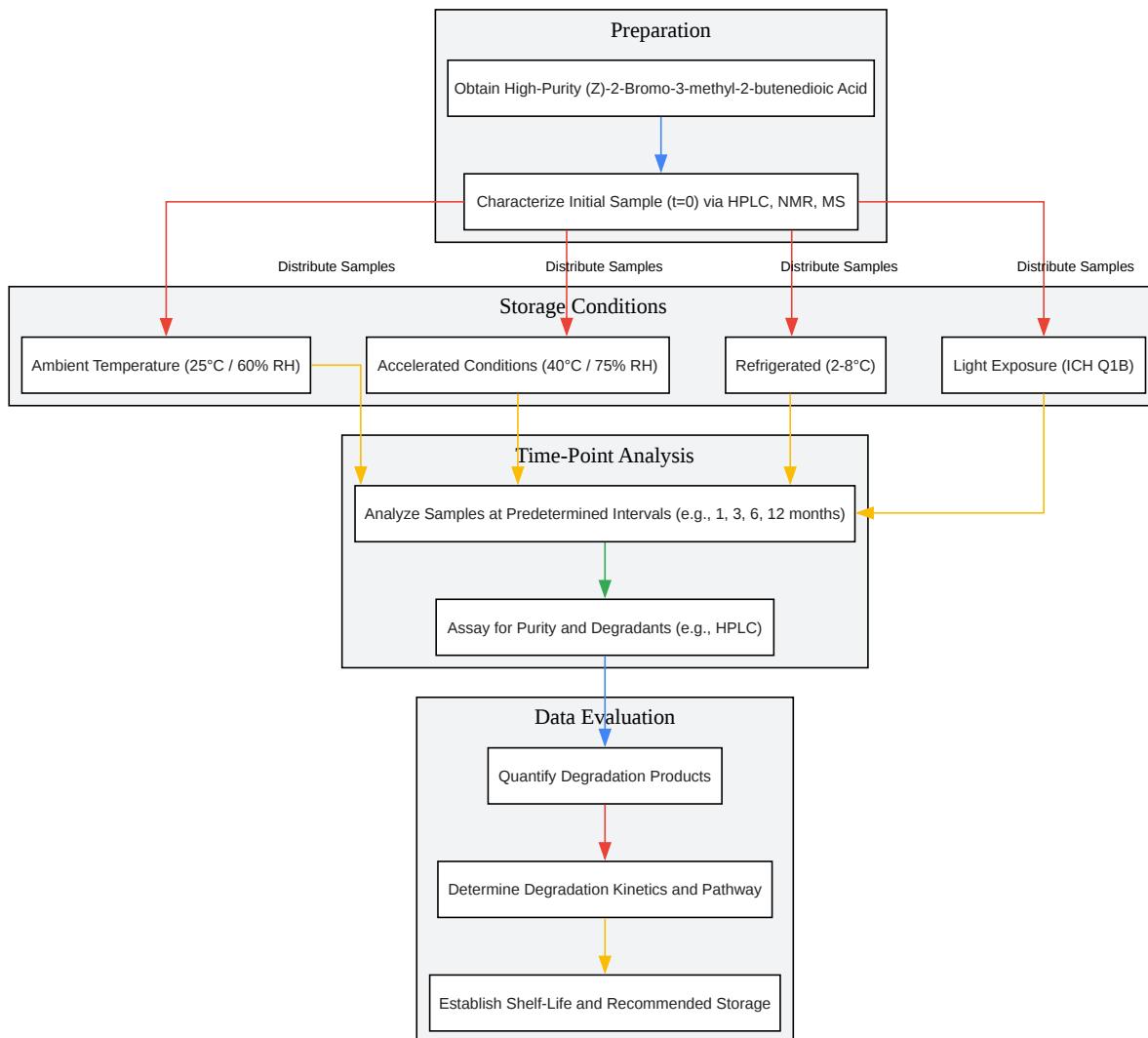
| Category | Incompatible Materials / Conditions to Avoid | Source |
|---------------|--|--------|
| Chemicals | Bases, Strong oxidizing agents, Reducing agents. | [4] |
| Environmental | Excess heat, Exposure to moist air or water, Dust formation, Open flames, hot surfaces, and sources of ignition. | [4][6] |

Experimental Protocol for Stability Assessment

While specific, publicly available stability testing protocols for **(Z)-2-Bromo-3-methyl-2-butenedioic acid** are limited, a general workflow for assessing the stability of a chemical

compound can be established. This protocol is based on standard principles of chemical stability analysis.

A logical workflow for evaluating the stability of **(Z)-2-Bromo-3-methyl-2-butenedioic acid** is presented in the following diagram.

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Caption: Workflow for Stability Assessment of **(Z)-2-Bromo-3-methyl-2-butenedioic Acid**.

Methodology:

- Initial Characterization (t=0):
 - A high-purity sample of **(Z)-2-Bromo-3-methyl-2-butenedioic acid** is procured.
 - The initial purity and identity are confirmed using analytical techniques such as High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS). This establishes the baseline for the stability study.
- Sample Storage:
 - The compound is aliquoted into suitable, tightly sealed containers.
 - Samples are stored under a variety of controlled environmental conditions to assess stability. These typically include:
 - Ambient conditions (e.g., 25°C / 60% Relative Humidity).
 - Accelerated stability conditions (e.g., 40°C / 75% Relative Humidity) to predict long-term stability.
 - Refrigerated conditions (e.g., 2-8°C).
 - Exposure to light, following guidelines such as the International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use (ICH) Q1B for photostability testing.
- Time-Point Analysis:
 - At predetermined time intervals (e.g., 1, 3, 6, and 12 months), samples from each storage condition are withdrawn for analysis.
 - The primary analytical technique for assessing purity and detecting degradation products is typically a stability-indicating HPLC method. This method should be validated to separate the parent compound from any potential degradation products.

- Data Evaluation:
 - The concentration of **(Z)-2-Bromo-3-methyl-2-butenedioic acid** is quantified at each time point.
 - Any degradation products are identified and quantified.
 - The rate of degradation is calculated to determine the compound's shelf-life under different storage conditions.
 - Based on the collected data, appropriate storage conditions and a re-test date can be established.

Handling Precautions

When handling **(Z)-2-Bromo-3-methyl-2-butenedioic acid**, appropriate personal protective equipment should be used. This includes protective gloves, clothing, and eye/face protection. [7] Handling should be conducted in a well-ventilated area to avoid inhalation of any dust or vapors.[4] In case of spills, the material should be swept up and placed into a suitable container for disposal, avoiding dust formation.[4]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. (Z)-2-Bromo-3-methyl-2-butenedioic acid - Immunomart [immunomart.com]
- 3. (Z)-2-Bromo-3-methyl-2-butenedioic acid (cis-2-Bromo-3-methylbutenendioic acid) | 溴代卤代酸 | MCE [medchemexpress.cn]
- 4. fishersci.com [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]

- 7. sigmaaldrich.com [sigmaaldrich.com]
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